

# An In-depth Technical Guide to CAS Number 105-76-0: Dibutyl Maleate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dibutyl maleate*

Cat. No.: *B1670435*

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An Important Note on Chemical Identity: CAS number 105-76-0 is unequivocally assigned to **Dibutyl Maleate** (DBM). It is crucial to distinguish this from a similarly named compound, Di(2-ethylhexyl) Maleate (DEHM or DOM), which is correctly identified by CAS number 142-16-5. This guide will focus on the chemical entity associated with CAS number 105-76-0, while also providing comparative data for DEHM to clarify any potential confusion for researchers and industry professionals.

## Chemical Identity and Physicochemical Properties

**Dibutyl Maleate** is the diester of maleic acid and n-butanol. It is a colorless to pale yellow, oily liquid with a characteristic ester-like odor.<sup>[1][2]</sup> DBM's properties make it a versatile chemical intermediate and additive in various industrial applications.<sup>[3]</sup>

Table 1: Physicochemical Properties of **Dibutyl Maleate** (CAS: 105-76-0)

Property	Value	Reference(s)
Molecular Formula	C <sub>12</sub> H <sub>20</sub> O <sub>4</sub>	[4]
Molecular Weight	228.28 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Characteristic ester-like	[2]
Density	0.988 g/mL at 25 °C	
Boiling Point	281 °C	
Melting Point	-85 °C	[5]
Flash Point	120 °C	
Water Solubility	Insoluble	[6]
Solubility in Organic Solvents	Soluble in alcohols and ethers	[1]
Refractive Index (n <sub>20</sub> /D)	1.445	

Table 2: Comparative Physicochemical Properties of Di(2-ethylhexyl) Maleate (CAS: 142-16-5)

Property	Value	Reference(s)
Molecular Formula	C <sub>20</sub> H <sub>36</sub> O <sub>4</sub>	[7]
Molecular Weight	340.5 g/mol	[7]
Appearance	Colorless to pale yellow oily liquid	[8]
Density	~0.944 g/mL	[9]
Boiling Point	164 °C at 10 mmHg	[8]
Melting Point	-60 °C	[8]
Flash Point	185 °C	[8]
Water Solubility	Practically insoluble	[8]

# Synthesis of Dibutyl Maleate: Experimental Protocols

**Dibutyl Maleate** is typically synthesized via the esterification of maleic anhydride with n-butanol. Various catalysts can be employed to facilitate this reaction.

## Protocol 1: Synthesis using p-Toluene Sulfonic Acid Catalyst[\[10\]](#)

- Reactants:
  - Maleic anhydride (0.63 mole, 70 g)
  - n-butanol (300 mL)
  - p-Toluene sulfonic acid (1 g)
- Procedure:
  - Dissolve maleic anhydride in n-butanol in a reaction flask.
  - Add p-toluene sulfonic acid to the solution.
  - Equip the flask with a Dean-Stark trap to remove the water formed during the reaction.
  - Reflux the solution for 16 hours.
  - After the reaction is complete, distill the excess butanol under vacuum.
  - The residue is **dibutyl maleate**, which can be verified by NMR analysis.

## Protocol 2: Microwave-Assisted Synthesis using an Ionic Liquid Catalyst[\[11\]](#)

- Reactants:
  - Maleic anhydride
  - n-butanol (molar ratio of anhydride to alcohol is 1:4)

- Ionic liquid catalyst  $[\text{HSO}_3\text{-pmim}]^+[\text{HSO}_4]^-$  (2.0 g)
- Procedure:
  - Combine maleic anhydride, n-butanol, and the ionic liquid catalyst in a 100mL three-necked flask equipped with a separator.
  - Place the flask in a microwave reactor.
  - Set the microwave power to 600W and irradiate for 15 minutes under reflux conditions.
  - After the reaction, wash the product mixture several times with distilled water and a saturated sodium carbonate solution.
  - Dry the organic layer with anhydrous magnesium sulfate.
  - Perform vacuum distillation to remove unreacted n-butanol and collect the **dibutyl maleate** fraction.

#### Protocol 3: Industrial Scale Synthesis using a Hydrogen-Type Cation Exchange Resin[\[11\]](#)

- Reactants:
  - Maleic anhydride (98 kg)
  - n-butanol (111 kg)
  - Hydrogen-type cation exchange resin (25 kg)
- Procedure:
  - Add maleic anhydride, n-butanol, and the cation exchange resin to the reactor.
  - Heat the mixture and open the condenser. Once the solution is clear, introduce steam to the heat exchanger.
  - Initiate internal circulation using a transfer pump.
  - Apply a vacuum to the condenser to facilitate the removal of water.

- Maintain the reaction temperature between 90-125°C for 4 hours.
- Following the reaction, the product is obtained through distillation, neutralization, and water washing.

## Applications in Research and Industry

**Dibutyl Maleate**'s primary applications are in the industrial sector, with some relevance to pharmaceutical and drug development contexts.

- **Polymer and Coatings Industry:** DBM is widely used as a comonomer in the emulsion polymerization of vinyl and acrylic resins for paints and adhesives.[3][12] It acts as an internal plasticizer, enhancing the flexibility and durability of the resulting polymers.[2]
- **Chemical Intermediate:** It serves as a versatile intermediate in organic synthesis. For instance, it is used in the production of derivatives of succinic acid and in Diels-Alder reactions as a dienophile.[12] DBM is also a precursor for the synthesis of sulfosuccinate surfactants used in detergents.[3]
- **Pharmaceutical and Drug Development:**
  - **Intermediate in API Synthesis:** DBM is utilized as an intermediate in the synthesis of active pharmaceutical ingredients (APIs).[13]
  - **Packaging:** Due to its plasticizing properties, DBM can be used in flexible PVC films for pharmaceutical packaging, helping to maintain the integrity of the packaged products.[14]
- **Other Industrial Uses:** DBM finds application as a lubricant, a dispersant in the petroleum industry, and in the textile and paper industries.[2]

In contrast, Di(2-ethylhexyl) Maleate (DEHM) is a key intermediate in the production of dioctyl sulfosuccinate (docusate) salts, which are used medically as laxatives and stool softeners.[8][15]

## Biological Activity and Toxicology

The biological activity of **Dibutyl Maleate** is an important consideration for its safe handling and application.

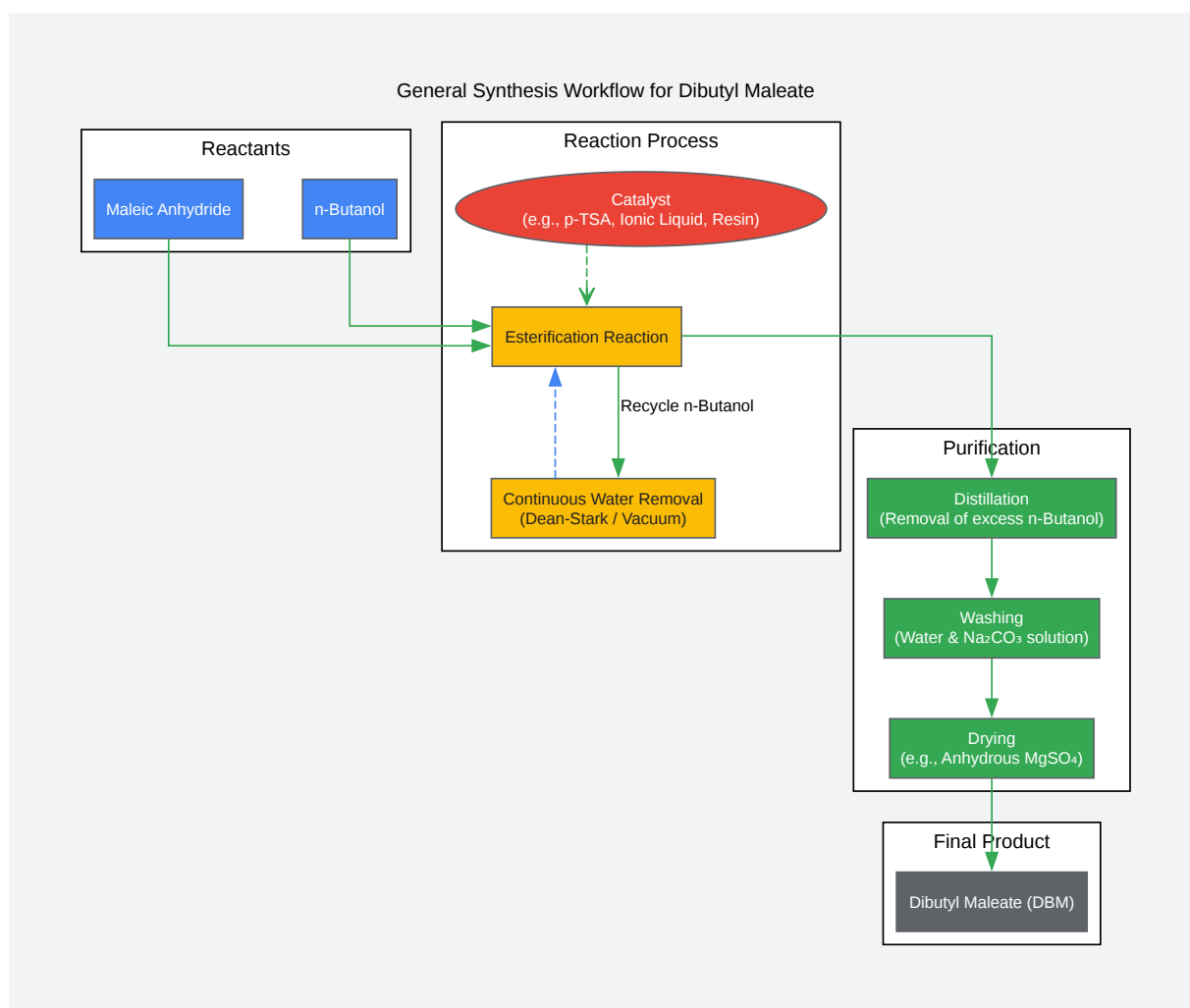
- **Skin Sensitization:** There is evidence to suggest that DBM can act as a skin sensitizer. Cases of allergic contact dermatitis have been reported in occupational settings where DBM-containing products were used.[16] Studies in mice have also shown that DBM can enhance contact sensitization to other chemicals.[16]
- **Toxicity:** DBM is considered to have low acute toxicity.[1] However, prolonged or repeated exposure may cause damage to organs.

It is important to note that while some older literature might associate hallucinogenic properties with "DOM," this refers to 2,5-Dimethoxy-4-methylamphetamine and is entirely unrelated to Di(2-ethylhexyl) Maleate, which is sometimes abbreviated as DOM.[9]

No specific signaling pathways have been prominently associated with **Dibutyl Maleate** in the available scientific literature. Its biological effects, such as skin sensitization, likely involve complex interactions with skin proteins and the immune system, but a detailed pathway has not been elucidated.

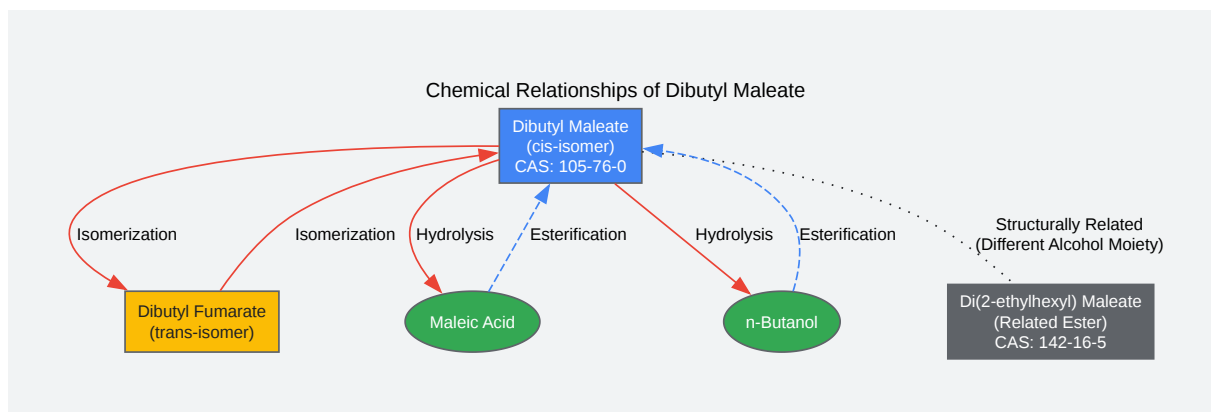
## Visualizations

Diagram 1: General Synthesis Workflow for **Dibutyl Maleate**



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Caption: A generalized workflow for the synthesis of **Dibutyl Maleate**.

Diagram 2: Chemical Relationship of **Dibutyl Maleate**

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Caption: Relationship between **Dibutyl Maleate**, its isomer, and related compounds.

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Address: 3281 E Guasti Rd

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